

Biological Activity of Furametpyr Enantiomers: A Technical Overview

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Compound of Interest

Compound Name: *Furametpyr*

Cat. No.: *B1674270*

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Introduction

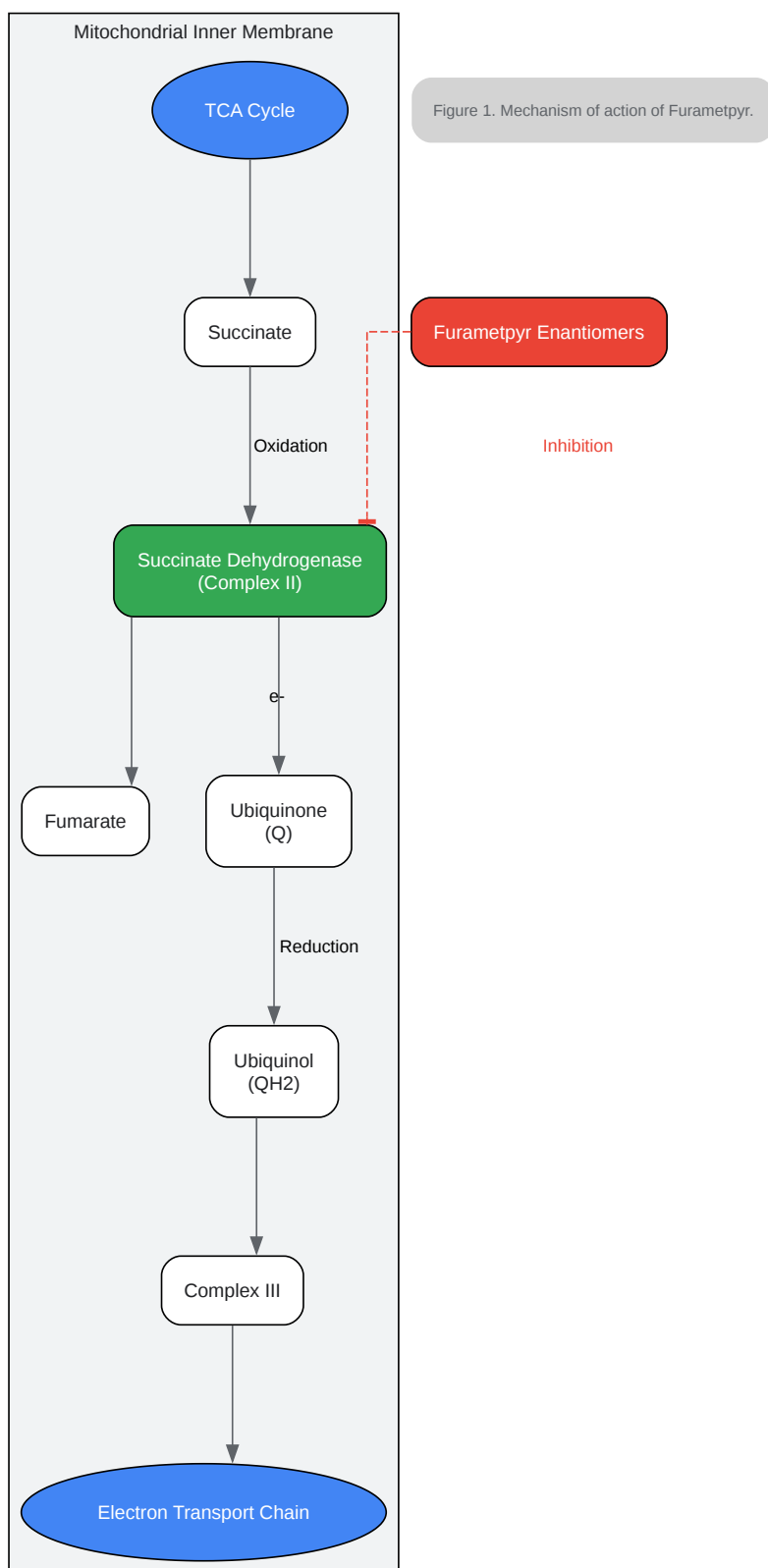
Furametpyr is a broad-spectrum pyrazole carboxamide fungicide developed by Sumitomo Chemical.[1] It is recognized as a chiral molecule, existing as a racemic mixture of (R)- and (S)-enantiomers.[2] As with many chiral pesticides, the biological activity of **Furametpyr** is expected to be enantioselective, meaning the individual enantiomers may exhibit different levels of fungicidal efficacy and potentially different toxicological profiles. This technical guide provides a comprehensive overview of the known biological activity of **Furametpyr**, with a focus on the importance of stereochemistry in its function as a succinate dehydrogenase inhibitor (SDHI). While specific quantitative data on the individual enantiomers of **Furametpyr** is not readily available in public literature, this guide synthesizes the current understanding of its mode of action and the general principles of enantioselectivity in SDHI fungicides to inform research and development efforts.

Furametpyr is primarily used for the control of rice sheath blight caused by *Rhizoctonia solani*. [3] Its systemic and curative properties make it an effective tool in managing this significant agricultural disease.[2] The fungicidal activity of **Furametpyr** and other SDHIs stems from their ability to inhibit the mitochondrial enzyme succinate dehydrogenase (also known as complex II) in the electron transport chain.[1][2] This disruption of cellular respiration leads to the cessation of fungal growth and eventual cell death.

Mechanism of Action: Succinate Dehydrogenase Inhibition

The primary target of **Furametpyr** is the succinate dehydrogenase (SDH) enzyme, a key component of both the tricarboxylic acid (TCA) cycle and the mitochondrial electron transport chain. By binding to the ubiquinone-binding site (Q-site) of the SDH enzyme, **Furametpyr** blocks the transfer of electrons from succinate to ubiquinone. This inhibition disrupts the production of ATP, the primary energy currency of the cell, ultimately leading to fungal mortality. The pyrazole carboxamide chemical class, to which **Furametpyr** belongs, is a well-established group of SDHI fungicides.^[4]

The following diagram illustrates the signaling pathway and the point of inhibition by **Furametpyr**:



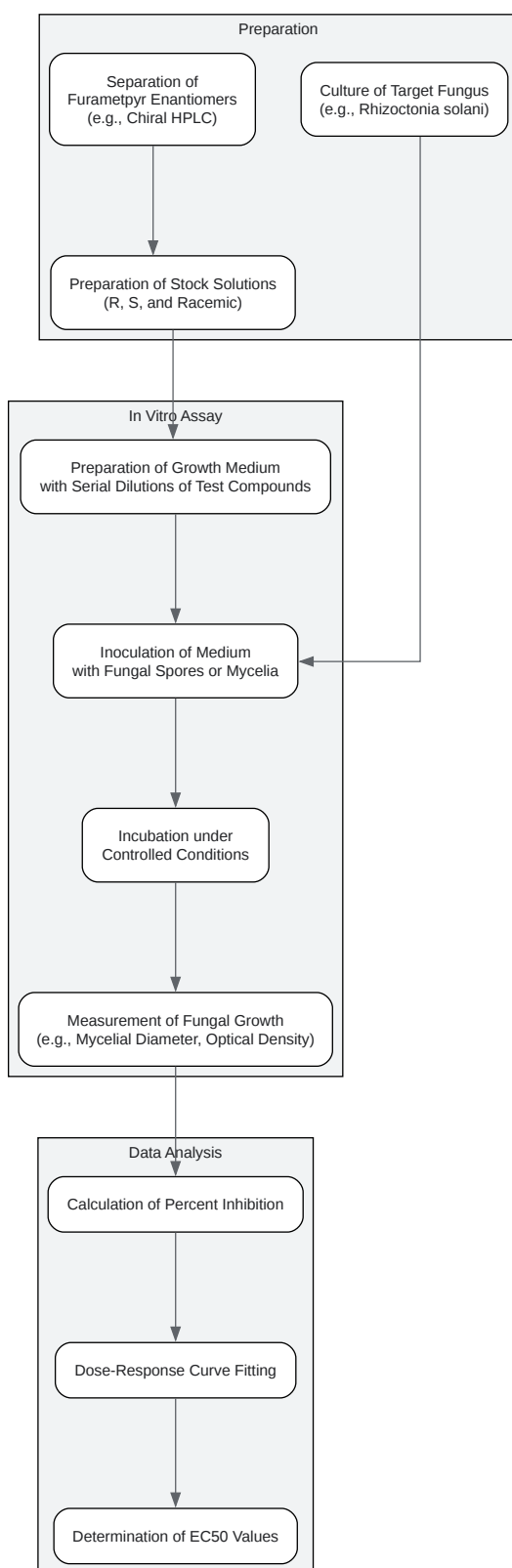


Figure 2. Generalized workflow for fungicidal testing.

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References

- 1. js.ugd.edu.mk [js.ugd.edu.mk]
- 2. Furametpyr (Ref: S 82658) [sitem.herts.ac.uk]
- 3. N-[2-[(3-Chlorophenyl)amino]-phenyl]-3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carboxamide: Synthesis, Crystal Structure, Molecular Docking and Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Design, Synthesis and Antifungal Activity of Novel Pyrazole-Thiophene Carboxamide Derivatives [ccspublishing.org.cn]
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